

Standard Operating Procedure: Disposal of 4-AcO-MET Fumarate

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Compound of Interest

Compound Name: 4-AcO-MET Fumarate

Cat. No.: B1154103

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Disclaimer: **4-AcO-MET Fumarate** is a research chemical with limited safety data.^[1] This document provides guidance for laboratory professionals and should be supplemented by a thorough review of the specific Safety Data Sheet (SDS) for the compound and strict adherence to institutional and local regulations for hazardous waste disposal. All laboratory personnel must be trained in proper chemical handling and disposal procedures before working with this or any other research chemical.

Hazard Identification and Risk Assessment

4-AcO-MET (4-acetoxy-N-methyl-N-ethyltryptamine), or metacetin, is a psychedelic tryptamine and an analogue of 4-AcO-DMT.^[1] It is classified as a research chemical, and comprehensive toxicological data is not fully available. Due to its psychoactive properties and structural similarity to regulated substances like psilocin, it must be handled with care.^[1] In the United Kingdom, 4-AcO-MET is classified as a Class A drug.^[1] In the United States, while not explicitly scheduled, it may be considered an analogue of a Schedule I drug.^[1]

Prior to handling, a risk assessment should be conducted to identify potential hazards and establish appropriate control measures. The Safety Data Sheet (SDS) for 4-acetoxy DMT (fumarate), a related compound, indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS). However, another SDS for 4-acetoxy DMT (hydrochloride) in a solution with acetonitrile indicates hazards such as flammability and acute toxicity.^[2] Given the limited specific data for **4-AcO-MET Fumarate**, it is prudent to treat it as a potentially hazardous substance.

Key Safety Precautions:

- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid inhalation of dust or fumes and prevent contact with skin and eyes.^[3]
- Keep away from heat, sparks, and open flames.^{[2][3]}

Waste Characterization and Segregation

Proper segregation of chemical waste is critical to ensure safe disposal and regulatory compliance. **4-AcO-MET Fumarate** waste should be classified and handled as hazardous chemical waste.

Waste Streams:

- Solid Waste: Includes expired or unwanted pure **4-AcO-MET Fumarate**, contaminated consumables (e.g., weigh boats, filter paper, gloves, paper towels), and any spill cleanup materials.
- Liquid Waste: Includes solutions containing **4-AcO-MET Fumarate**, as well as solvent rinses from decontaminating glassware. Note that 4-HO-MET, a related compound, can degrade in aqueous solutions.^[4]
- Sharps Waste: Any contaminated needles, syringes, or broken glassware must be disposed of in a designated sharps container.

Step-by-Step Disposal Procedures

3.1 Solid Waste Disposal

- Collection:
 - Carefully transfer all solid **4-AcO-MET Fumarate** waste and contaminated materials into a designated, leak-proof, and chemically compatible waste container.

- The container should be clearly labeled as "Hazardous Waste."
- Labeling:
 - The waste label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**4-AcO-MET Fumarate**."
 - The approximate quantity of the chemical.
 - The date the waste was first added to the container.
 - The name and contact information of the generating researcher or lab.
- Storage:
 - Keep the waste container securely closed when not in use.
 - Store the container in a designated satellite accumulation area within the laboratory, away from incompatible materials.[\[3\]](#)

3.2 Liquid Waste Disposal

- Collection:
 - Collect all liquid waste containing **4-AcO-MET Fumarate** in a sealable, shatter-resistant container (e.g., a plastic-coated glass bottle).
 - Do not mix incompatible waste streams. If dissolved in a flammable solvent, it should be collected in a container designated for flammable liquid waste.
- Labeling:
 - Label the liquid waste container with "Hazardous Waste" and list all chemical constituents, including solvents, with their approximate concentrations.
- Storage:

- Store the liquid waste container in a secondary containment bin to prevent spills.
- Ensure the container is tightly sealed and stored in a well-ventilated area.

3.3 Decontamination of Laboratory Equipment

- Initial Rinse: Rinse all contaminated glassware and equipment with a suitable solvent (e.g., ethanol or acetone) to remove residual **4-AcO-MET Fumarate**.
- Collection of Rinsate: The initial solvent rinse (rinsate) must be collected and disposed of as hazardous liquid waste.
- Secondary Cleaning: After the initial decontamination rinse, the glassware can be washed with soap and water as per standard laboratory procedures.

3.4 Final Disposal

- All hazardous waste must be disposed of through the institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.
- Never dispose of **4-AcO-MET Fumarate** down the drain or in the regular trash.[\[3\]](#)
- Schedule a waste pickup with your EHS office according to institutional protocols.

Data Summary

Parameter	Information	Source
Chemical Name	4-acetoxy-N-methyl-N-ethyltryptamine Fumarate	[1]
CAS Number	1445751-40-5 (free amine)	LGC Standards
Synonyms	Metacetin	[1]
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.	[3]
Handling Precautions	Work in a well-ventilated area. Use personal protective equipment. Keep away from ignition sources.	[2][3]
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container.	[2][3]

Experimental Protocol: Preparation of 4-AcO-MET Fumarate Waste for Disposal

This protocol outlines the procedure for preparing a container of solid **4-AcO-MET Fumarate** waste for disposal.

Materials:

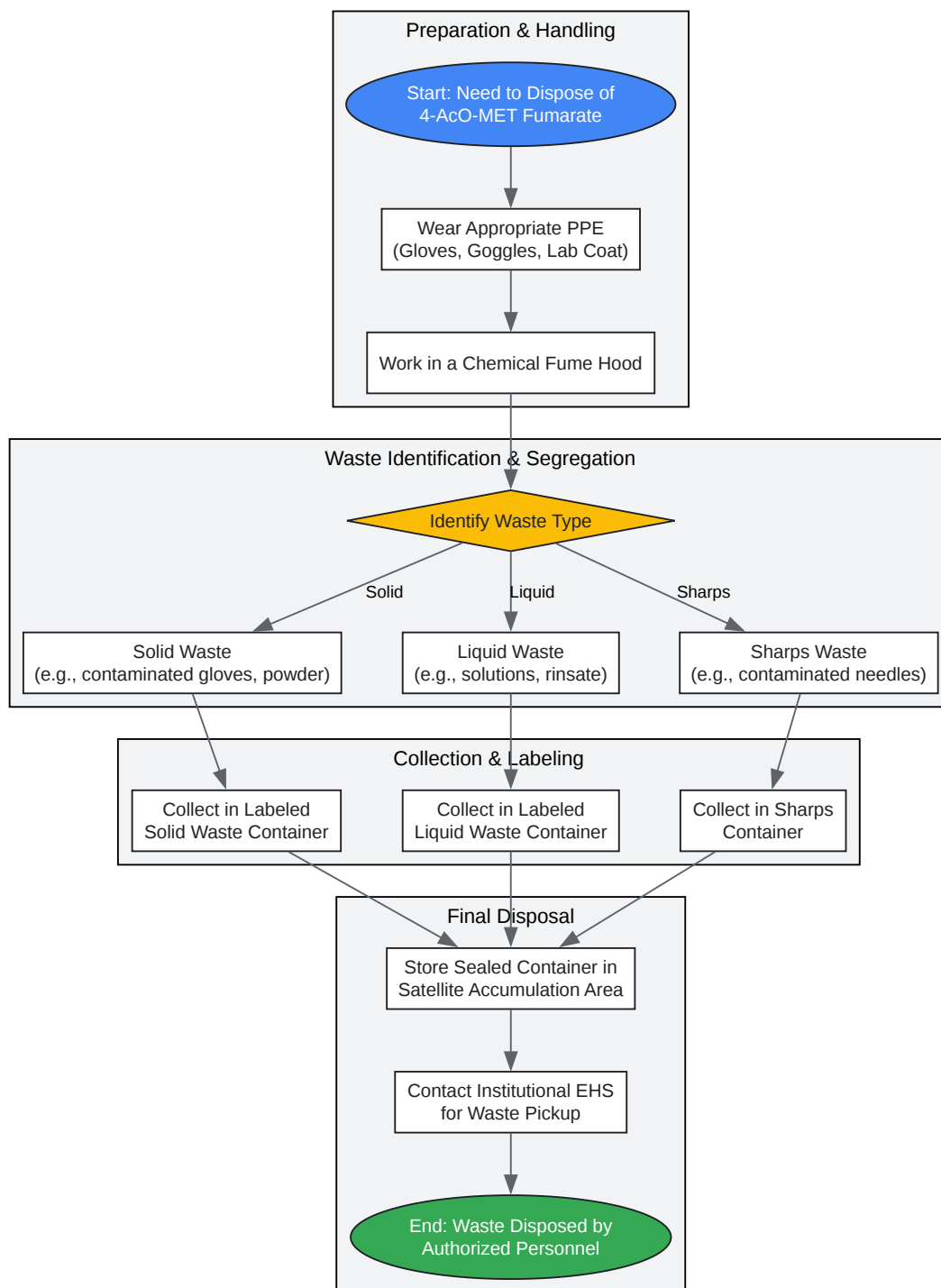
- Designated hazardous waste container (solid)
- Hazardous waste label
- Personal Protective Equipment (PPE): lab coat, safety glasses, gloves
- Spatula, weigh paper, and other contaminated consumables
- Sealable bag for contaminated PPE

Procedure:

- **Prepare Work Area:** Ensure the chemical fume hood is operational. Don appropriate PPE.
- **Consolidate Waste:** Carefully place all contaminated solid items (e.g., used weigh boats, contaminated paper towels, gloves) into the designated solid hazardous waste container.
- **Seal and Label:** Securely close the lid of the waste container. Affix a completed hazardous waste label to the container, ensuring all fields are filled out correctly.
- **Clean Work Area:** Decontaminate the work surface with an appropriate solvent, collecting the cleaning materials as solid hazardous waste.
- **Store for Pickup:** Place the sealed and labeled waste container in the laboratory's designated satellite accumulation area.
- **Request Disposal:** Follow institutional procedures to request a waste pickup from the EHS department.

Disposal Workflow Diagram

Workflow for 4-AcO-MET Fumarate Disposal

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Caption: Logical workflow for the safe disposal of **4-AcO-MET Fumarate** in a lab setting.

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